

comparing hydrogen storage capacity of FeTi vs. LaNi₅

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Compound of Interest

Compound Name: *iron;titanium*

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A Comparative Guide to the Hydrogen Storage Properties of FeTi and LaNi₅

For researchers and scientists in the field of materials science and renewable energy, the efficient and safe storage of hydrogen is a critical challenge. Among the various materials being investigated, intermetallic hydrides, particularly FeTi and LaNi₅, have emerged as promising candidates for solid-state hydrogen storage. This guide provides an objective comparison of their hydrogen storage performance, supported by experimental data and detailed methodologies.

Performance Comparison: FeTi vs. LaNi₅

A summary of the key hydrogen storage properties of FeTi and LaNi₅ is presented below, offering a direct comparison of their capabilities.

Property	FeTi	LaNi ₅
Gravimetric Hydrogen Storage Capacity (wt%)	~1.8-1.9% (theoretical), ~1.5-1.7 wt% (practical)	~1.4-1.5 wt%
Volumetric Hydrogen Storage Capacity (kg H ₂ /m ³)	~102	~115[1]
Typical Absorption Pressure	30-50 bar	2-10 bar
Typical Absorption Temperature	Room Temperature to 100°C	Room Temperature (20-40°C) [2]
Typical Desorption Pressure	2-5 bar	1.5-2.5 bar
Typical Desorption Temperature	Room Temperature to 100°C	Room Temperature (20-40°C)
Activation Requirement	High temperature (400-450°C) and high H ₂ pressure	Room temperature with several H ₂ cycles[3]

Experimental Protocols

The characterization of hydrogen storage properties for materials like FeTi and LaNi₅ is primarily conducted using volumetric methods, with the Sieverts apparatus being the most common instrument. This method is used to perform Pressure-Composition-Temperature (PCT) measurements, which are crucial for understanding the thermodynamic properties of the metal hydrides.

Pressure-Composition-Temperature (PCT) Measurement using a Sieverts Apparatus

This protocol outlines the general steps for determining the hydrogen absorption and desorption properties of FeTi and LaNi₅.

1. Sample Preparation and Activation:

- FeTi: The as-prepared FeTi alloy typically requires an activation process to enable hydrogen absorption. This involves heating the sample to a high temperature (around 400-450°C)

under a high vacuum to remove surface contaminants, particularly oxides. Subsequently, the material is exposed to high-pressure hydrogen (e.g., 30-50 bar) and cycled through absorption and desorption processes until a stable hydrogen storage capacity is achieved.[4]

- LaNi₅: LaNi₅ generally exhibits a more straightforward activation process. It can often be activated at room temperature by subjecting it to several cycles of hydrogen absorption (at pressures around 30 bar) and desorption (under vacuum).[5] This process helps to create fresh, reactive surfaces by inducing micro-cracks in the material.

2. Volumetric Measurement Procedure (Hydrogen Absorption):

- A precisely weighed sample of the activated material is loaded into a sample holder of a known volume within the Sieverts apparatus.
- The entire system is evacuated to remove any residual gases.
- A calibrated reservoir of a known volume is filled with high-purity hydrogen gas to a specific pressure.
- The valve connecting the reservoir to the sample holder is opened, allowing hydrogen to flow into the sample chamber and be absorbed by the material.
- The pressure drop in the system is carefully monitored until it stabilizes, indicating that equilibrium has been reached.
- The amount of hydrogen absorbed by the sample is calculated based on the change in pressure, the known volumes of the reservoir and sample holder, and the temperature, using the ideal gas law or a more precise equation of state for hydrogen.
- This process is repeated in a stepwise manner with increasing hydrogen pressure to construct the absorption isotherm of the PCT curve.

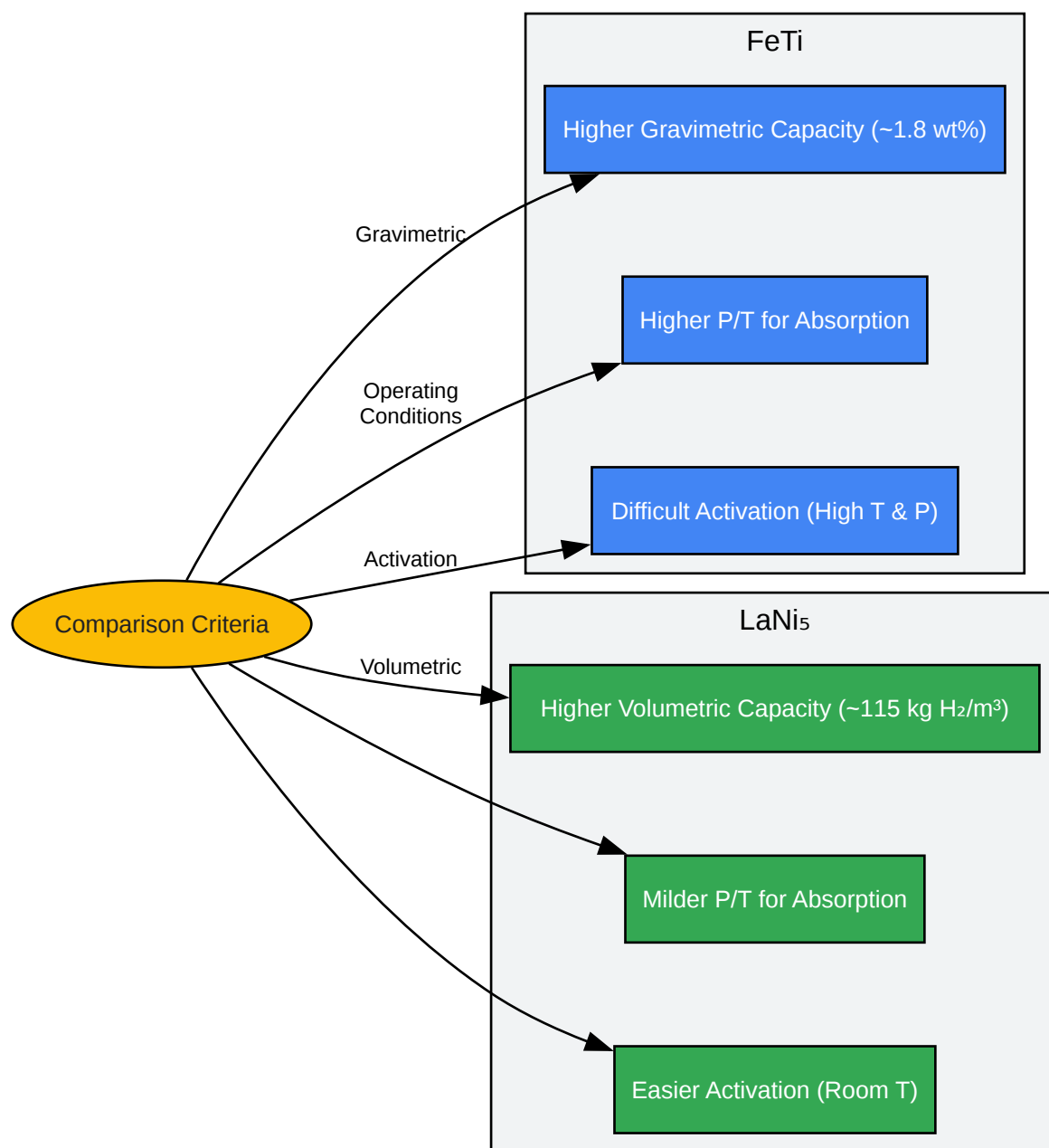
3. Volumetric Measurement Procedure (Hydrogen Desorption):

- Following the absorption measurements, the desorption isotherm is determined by incrementally reducing the pressure in the system.

- A small amount of hydrogen is released from the sample holder into the reservoir or a vacuum pump.
- The pressure is allowed to equilibrate, and the amount of desorbed hydrogen is calculated.
- This process is repeated to construct the desorption isotherm, which, when plotted with the absorption curve, reveals any pressure hysteresis.

Logical Relationship Diagram

The following diagram illustrates the key comparative aspects of FeTi and LaNi₅ for hydrogen storage applications.



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Caption: Comparison of key hydrogen storage properties of FeTi and LaNi₅.

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